

Combination of Doramectin and Levamisole Demonstrates High Efficacy Against Resistant Gastrointestinal Nematodes

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Compound of Interest

Compound Name: *Doramectin*

Cat. No.: *B1670889*

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A fixed-dose injectable combination of **doramectin** and levamisole has proven highly effective in treating gastrointestinal nematode (GIN) infections in cattle, including populations resistant to macrocyclic lactones like **doramectin**. This dual-action therapy offers a promising solution for managing anthelmintic resistance, a growing concern in livestock production.

Recent field and dose confirmation studies have consistently shown that the combination of **doramectin** (a macrocyclic lactone) and levamisole (an imidazothiazole) achieves a fecal egg count reduction (FECR) of over 99% against a broad spectrum of economically important cattle GINs.[1][2] This high level of efficacy was observed even against parasite populations with demonstrated resistance to **doramectin** when used as a monotherapy.[2][3]

The synergistic effect of combining these two anthelmintics, which have different modes of action, provides a robust approach to parasite control and may help slow the development of further resistance.[1] **Doramectin** acts by targeting glutamate-gated chloride channels in the nerve and muscle cells of nematodes, leading to paralysis and death of the parasite. In contrast, levamisole is a nicotinic acetylcholine receptor agonist that causes spastic paralysis of the worms, leading to their expulsion from the host's gastrointestinal tract.

Comparative Efficacy Data

The following table summarizes the efficacy of the **doramectin**-levamisole combination compared to **doramectin** monotherapy against various resistant gastrointestinal nematode

species in cattle.

Parasite Species	Doramectin Monotherapy Efficacy (%)	Doramectin + Levamisole Combination Efficacy (%)	Reference
Cooperia oncophora (doramectin-resistant)	≤ 72.3	≥ 99.8	[2]
Cooperia surnabada (doramectin-resistant)	≤ 72.3	≥ 99.8	[2]
Trichostrongylus longispicularis (doramectin-resistant)	≤ 72.3	≥ 99.8	[2]
Mixed GIN infections	Variable, with evidence of resistance	≥ 99.4	[1]

Experimental Protocols

The data presented above is based on rigorous experimental protocols designed to evaluate the efficacy of anthelmintic treatments. A common methodology used in these studies is the fecal egg count reduction test (FECRT), which is a standard method for detecting anthelmintic resistance.[\[4\]](#)[\[5\]](#)

A representative experimental protocol is as follows:

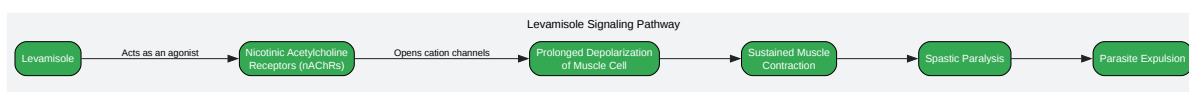
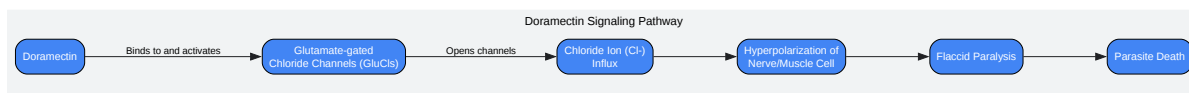
- **Animal Selection:** Cattle with naturally acquired gastrointestinal nematode infections are selected based on pre-treatment fecal egg counts (FECs).[\[1\]](#)[\[2\]](#)
- **Randomization:** Animals are randomly allocated to different treatment groups, typically including a negative control (saline), a positive control (**doramectin** monotherapy), and the combination therapy group (**doramectin** + levamisole).[\[2\]](#)
- **Treatment Administration:** A single subcutaneous injection of the assigned treatment is administered. For the combination therapy, a fixed-dose injectable solution delivering 0.2 mg

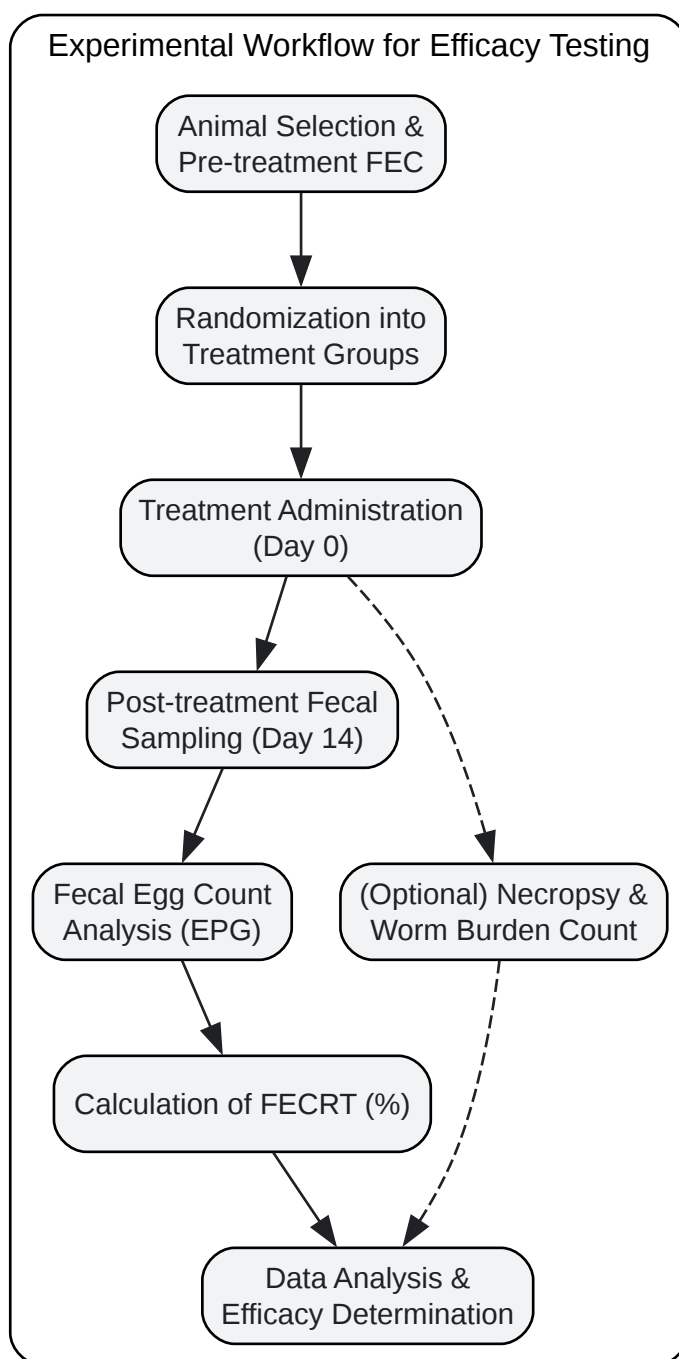
of **doramectin** and 6.0 mg of levamisole hydrochloride per kg of body weight is used.[1][2]

- Fecal Sampling: Fecal samples are collected from each animal before treatment (Day 0) and at a specified post-treatment interval, typically 14 days.[1]
- Fecal Egg Count Reduction Test (FECRT): The number of nematode eggs per gram of feces (EPG) is determined for each sample. The percentage reduction in the mean EPG of the treated group compared to the control group is calculated to determine the efficacy of the treatment. An efficacy of less than 95% is generally considered indicative of resistance.[4][5]
- Worm Burden Assessment (in some studies): For more detailed analysis, animals may be euthanized at the end of the study to recover, identify, and count the adult worms present in the gastrointestinal tract. This allows for a direct measure of the reduction in worm burden.[2]

Signaling Pathways and Mechanism of Action

The distinct mechanisms of action of **doramectin** and levamisole are key to the combination's success against resistant parasites.





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